

Introduction: A Versatile Heteroatomic Building Block

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Compound of Interest

Compound Name: *Benzyl 4-bromophenyl sulfide*

CAS No.: 53136-21-3

Cat. No.: B1277920

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Benzyl 4-bromophenyl sulfide, identified by CAS number 53136-21-3, is a diaryl thioether derivative that serves as a crucial intermediate in advanced organic synthesis.^{[1][2]} Its molecular architecture, featuring a benzyl group, a sulfide linkage, and a bromine-substituted phenyl ring, offers three distinct points for chemical modification. This trifunctional nature makes it a valuable precursor in the fields of medicinal chemistry, materials science, and drug discovery, where the precise introduction of sulfur-containing moieties and halogenated aromatic systems is often a key step in constructing complex molecular targets. This guide provides a comprehensive technical overview of its synthesis, characterization, reactivity, and safe handling, grounded in established chemical principles and field-proven methodologies.

Core Physicochemical & Structural Properties

A thorough understanding of a compound's physical and chemical properties is the foundation for its effective application in research and development. **Benzyl 4-bromophenyl sulfide** is a white to off-white solid at room temperature.^[3] Key quantitative data are summarized below.

Property	Value	Source(s)
CAS Number	53136-21-3	[1][2][4]
Molecular Formula	C ₁₃ H ₁₁ BrS	[1][2][4]
Molecular Weight	279.20 g/mol	[1][2]
IUPAC Name	1-(benzylsulfanyl)-4-bromobenzene	[1][5]
Melting Point	64-65 °C	[2][3]
Density (Predicted)	1.43 ± 0.1 g/cm ³	[2][3]
XLogP3	4.6	[1][2]
Appearance	White to off-white solid	[3]
Storage	Store at 2-8°C, sealed in a dry place under nitrogen	[3][4][6]

Synthesis and Mechanistic Insight: The Thiolate Nucleophilic Substitution Pathway

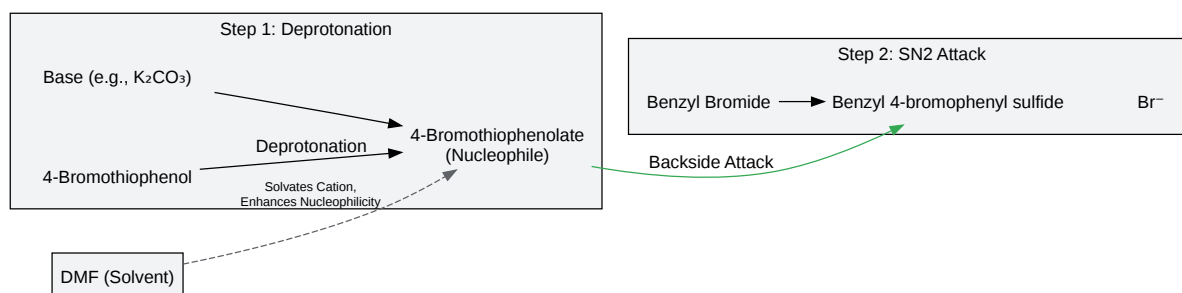
The most reliable and widely applicable method for synthesizing **Benzyl 4-bromophenyl sulfide** is an analogue of the classic Williamson ether synthesis.[7][8] This pathway leverages the high nucleophilicity of a thiolate anion to displace a halide on a suitable electrophile via a bimolecular nucleophilic substitution (S_N2) mechanism.[9][10]

Causality Behind Experimental Choices:

- **Reactants:** The synthesis involves the reaction between 4-bromothiophenol and benzyl bromide (or chloride). This specific pairing is strategically chosen. The S_N2 mechanism is highly sensitive to steric hindrance at the electrophilic carbon.[11] Benzyl bromide is a primary halide, making its benzylic carbon exceptionally accessible for backside attack by the nucleophile, leading to high reaction efficiency and minimal competing elimination reactions.[10]

- **Base and Solvent:** To generate the highly nucleophilic 4-bromothiophenolate anion from the relatively acidic 4-bromothiophenol, a non-nucleophilic base is required. A base like cesium carbonate or potassium carbonate is often preferred. The reaction is typically conducted in a polar aprotic solvent such as N,N-Dimethylformamide (DMF) or acetonitrile. These solvents effectively solvate the cation (e.g., K^+), leaving the thiolate anion "naked" and highly reactive, thereby accelerating the rate of the S_N2 reaction.

The reaction mechanism is illustrated below.



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Caption: S_N2 mechanism for **Benzyl 4-bromophenyl sulfide** synthesis.

Experimental Protocol: Synthesis and Purification

This protocol details a standard laboratory procedure for the synthesis of **Benzyl 4-bromophenyl sulfide**. All operations should be performed in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE).^{[12][13]}

Materials:

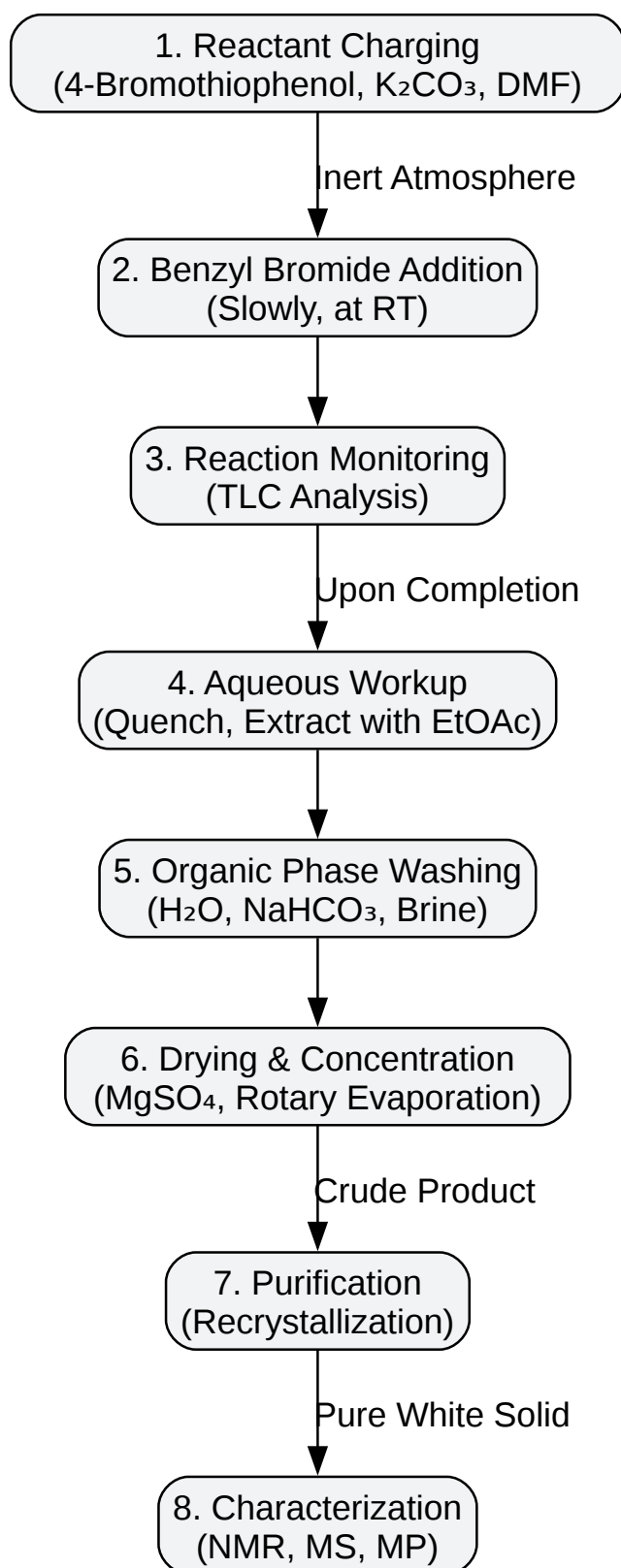
- 4-bromothiophenol

- Benzyl bromide
- Potassium carbonate (K_2CO_3), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate
- Hexane
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- **Reaction Setup:** To a flame-dried round-bottom flask equipped with a magnetic stir bar, add 4-bromothiophenol (1.0 eq) and anhydrous potassium carbonate (1.5 eq).
- **Solvent Addition:** Add anhydrous DMF to the flask under an inert atmosphere (e.g., nitrogen or argon). Stir the suspension for 15 minutes at room temperature to facilitate the formation of the potassium 4-bromothiophenolate salt.
- **Electrophile Addition:** Slowly add benzyl bromide (1.05 eq) to the stirring suspension via a syringe.
- **Reaction Monitoring:** Allow the reaction to stir at room temperature. The progress can be monitored by Thin Layer Chromatography (TLC) until the starting thiophenol spot is consumed (typically 2-4 hours).
- **Workup:**
 - Quench the reaction by pouring the mixture into a separatory funnel containing water.
 - Extract the aqueous layer three times with ethyl acetate.

- Combine the organic layers and wash sequentially with water, saturated NaHCO_3 solution, and brine. This removes residual DMF and any unreacted acidic starting material.
- Dry the combined organic layer over anhydrous MgSO_4 .
- Purification:
 - Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
 - Purify the crude solid by recrystallization from a suitable solvent system (e.g., ethanol or a hexane/ethyl acetate mixture) to afford pure **Benzyl 4-bromophenyl sulfide** as a white solid.



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